

Unveiling the Physicochemical Profile of Methyl Cedryl Ketone: A Technical Guide

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Compound of Interest

Compound Name: Methyl Cedryl Ketone

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This technical guide provides an in-depth analysis of the core physical properties of **Methyl Cedryl Ketone** (MCK), a prominent woody and ambery fragrance ingredient. Aimed at researchers, scientists, and professionals in drug development and chemical sciences, this document compiles essential data on its boiling point and density, outlines standardized experimental methodologies for their determination, and presents a logical workflow for such characterization.

Core Physical Properties of Methyl Cedryl Ketone

Methyl Cedryl Ketone, identified by its CAS number 32388-55-9, is a viscous liquid with a characteristic woody and amber scent.^{[1][2][3]} A comprehensive understanding of its physical properties is paramount for its application in formulation, quality control, and safety assessments. The boiling point and density are fundamental parameters in this regard.

Quantitative Data Summary

The following table summarizes the reported values for the boiling point and density of **Methyl Cedryl Ketone** from various sources.

Physical Property	Value	Conditions
Boiling Point	272 °C	at 760 mmHg[4][5][6][7][8]
140-160 °C	at 666.7 Pa[9][10]	
Density	0.997 g/mL	at 25 °C[5][6][7]
1.000 - 1.010 g/mL	at 25 °C	
0.996 - 1.011 g/mL	at 20 °C[11]	
0.993 - 1.012 g/mL	at 20 °C[8]	
0.997 - 1.007 g/mL	Specific Gravity	
0.996 - 1.010	Relative Density[10]	

Experimental Protocols for Property Determination

The determination of the physical properties of chemical substances like **Methyl Cedryl Ketone** follows internationally recognized standardized methods to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are the primary reference for these procedures.

Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[3][6] For a high-boiling point liquid such as **Methyl Cedryl Ketone**, several methods are applicable, provided the substance does not chemically decompose at its boiling point.[3]

Commonly Employed Methods Include:

- **Ebulliometer Method:** This technique involves measuring the boiling point by directly observing the temperature of the boiling liquid in a specialized apparatus called an ebulliometer, which is equipped with a sensitive thermometer and a reflux condenser.
- **Dynamic Method:** In this method, the vapor pressure of the substance is measured as a function of temperature. The boiling point is then determined as the temperature at which the

vapor pressure reaches the standard atmospheric pressure.[3]

- **Distillation Method:** For purification and boiling point determination, a simple or fractional distillation apparatus is used.[12] The temperature of the vapor that is in equilibrium with the boiling liquid is measured, which corresponds to the boiling point of the substance at the prevailing pressure.[8][13]
- **Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA):** These thermal analysis techniques can also be used to determine the boiling point by detecting the heat absorption associated with the phase transition from liquid to gas.[3]

Density Determination (OECD Guideline 109)

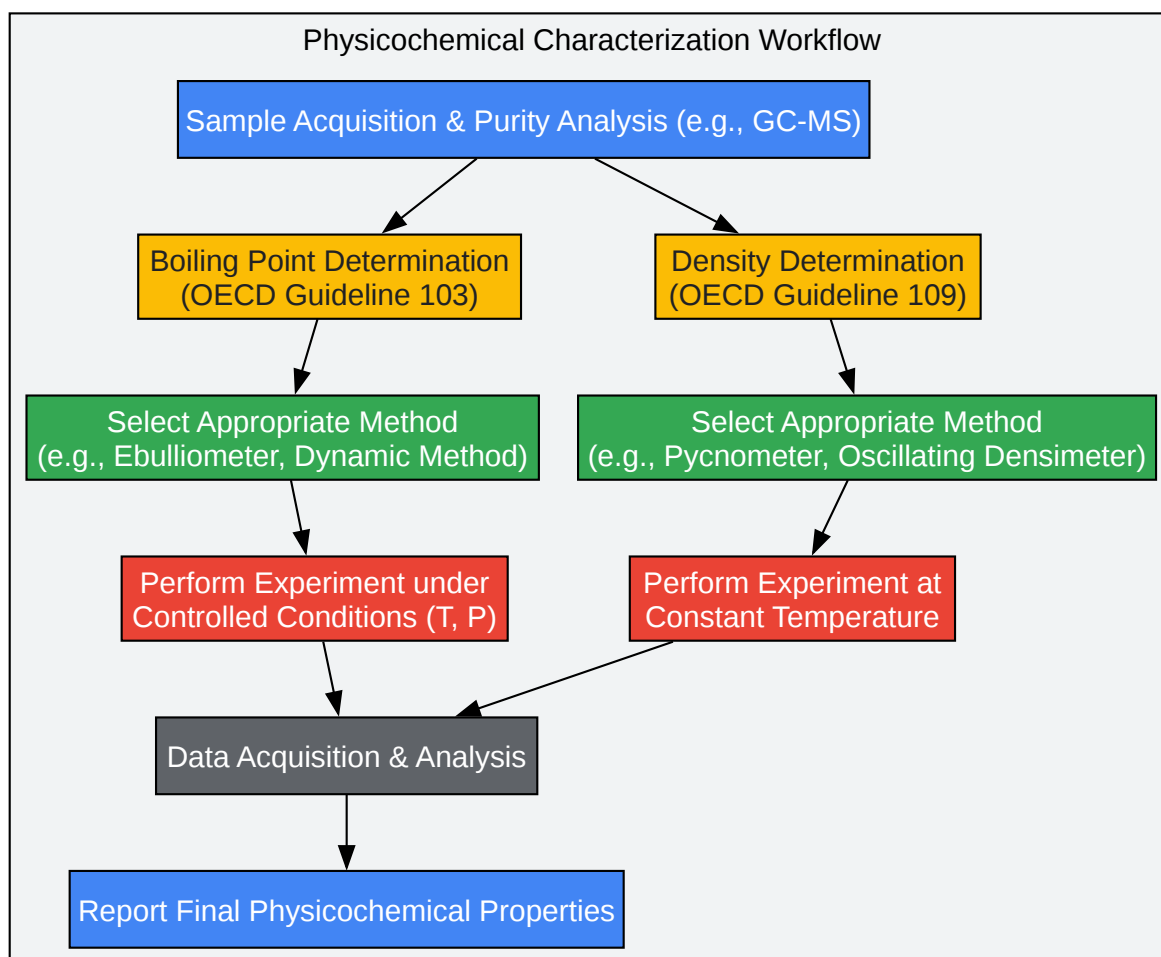
Density is defined as the mass of a substance per unit volume.[1][5] For liquids like **Methyl Cedryl Ketone**, several reliable methods are available.

Standard Methodologies Include:

- **Hydrometer:** A calibrated, weighted glass float is placed in the liquid. The depth to which it sinks is dependent on the liquid's density, which can be read directly from the calibrated stem.[1][2]
- **Hydrostatic Balance:** This method is based on Archimedes' principle. A body of known volume is weighed first in air and then while immersed in the liquid. The difference in weight is used to calculate the density of the liquid.[1][2]
- **Pycnometer Method:** A pycnometer, a flask with a precisely known volume, is weighed empty, then filled with the liquid, and weighed again. The density is calculated from the mass of the liquid and the known volume of the pycnometer.[1][2]
- **Oscillating Densimeter:** This method measures the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid. The change in frequency is directly related to the density of the liquid.[1][2]

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a standardized workflow for the determination of the physical properties of a liquid chemical compound such as **Methyl Cedryl Ketone**.



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Caption: Workflow for determining physical properties.

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